16-Heptadecynoic Acid: A Next-Generation Metabolic Probe

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Compound of Interest	
Compound Name:	*16-Heptadecynoic acid*
CAS No.:	*93813-16-2*
Cat. No.:	*B3169814*

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Technical Guide for Lipidomics and Protein Palmitoylation Profiling

Part 1: Executive Summary & Chemical Basis[1]

16-Heptadecynoic acid (16-HDYA) is a terminal alkyne fatty acid probe (

) widely utilized in chemical biology to trace fatty acid metabolism and profile protein acylation.[1] While chemically an odd-chain fatty acid (C17), it serves as a bioorthogonal surrogate for Palmitic Acid (C16:0).[1]

In the context of drug development and metabolic research, 16-HDYA offers a distinct advantage over traditional radiolabeled probes (

,

): it contains a terminal alkyne handle that is chemically inert in living systems but can be selectively ligated to reporter molecules (fluorophores, biotin, or mass tags) via Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC), also known as "Click Chemistry."[1]

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Key Technical Advantages:

- Bioorthogonal Mimicry: The terminal alkyne group is sterically small (~linear geometry), allowing enzymes (Acyl-CoA synthetases, Acyltransferases) to process 16-HDYA similarly to native Palmitate.[1]
- Mass Spectrometry Resolution: As an odd-chain fatty acid (C17), 16-HDYA and its metabolites are easily distinguishable from endogenous even-chain lipids (C16, C18) in mass spectrometry (LC-MS/MS), simplifying lipid flux analysis without the need for expensive isotopologues.[1]
- Dual-Modality: It enables both fluorescence microscopy (localization) and proteomics/lipidomics (identification) from the same biological sample.[1]

Part 2: Mechanism of Action & Metabolic Fate

Upon addition to cell culture media, **16-Heptadecynoic acid** follows the canonical fatty acid uptake and activation pathways. Its "metabolic invisibility" ends only during the ex vivo Click reaction.

1. Cellular Uptake & Activation

16-HDYA enters the cell via passive diffusion or protein-mediated transport (e.g., CD36/FAT).[1] Once intracellular, it is rapidly activated by Acyl-CoA Synthetases (ACS) to form 16-Heptadecynoyl-CoA.[1]

2. Metabolic Divergence

The activated CoA-thioester serves as a substrate for multiple pathways:

- Glycerolipid Synthesis: Incorporation into Phosphatidylcholine (PC), Phosphatidylethanolamine (PE), and Triacylglycerols (TAG) via acyltransferases (GPAT, AGPAT, DGAT).[1]
- Protein S-Palmitoylation: Post-translational attachment to cysteine residues of signaling proteins (e.g., H-Ras, Wnt, Sonic Hedgehog) via DHHC-family palmitoyl acyltransferases (PATs).[1]

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- -Oxidation: Mitochondrial degradation (if not inhibited), though the alkyne moiety can sometimes slow this process compared to saturated bonds.[1]

3. Detection (The Click Reaction)

Post-lysis, the alkyne-tagged biomolecules are reacted with an azide-functionalized reporter.[1] The resulting 1,2,3-triazole linkage is stable and covalent, allowing rigorous washing and purification.



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Figure 1: Metabolic trajectory of 16-HDYA from cellular entry to bioorthogonal detection.[1]

Part 3: Experimental Protocols

Protocol A: Metabolic Labeling of Adherent Cells

Target Audience: Researchers studying lipid flux or protein palmitoylation dynamics.

Materials:

- **16-Heptadecynoic acid** (Stock: 50–100 mM in DMSO).[1]
- Fatty Acid Free BSA (Defatted BSA).[1]
- Cell culture media (e.g., DMEM).[1]

Step-by-Step Workflow:

- Probe Complexation (Critical Step):
  - Fatty acids are cytotoxic if added directly in DMSO.[1] You must conjugate them to BSA.[1]

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- Prepare a 10x working solution: Dilute the DMSO stock into pre-warmed (37°C) media containing 10% defatted BSA.
- Ratio: Final probe concentration is typically 25–100 µM.[1] Ensure DMSO content < 0.1%.[1]
- Incubate at 37°C for 15–30 mins to allow BSA binding.

- Pulse Labeling:
  - Wash cells 2x with warm PBS.[1]
  - Add the probe-BSA media.
  - Incubation Time:
    - Lipid Flux:[1] 1–4 hours (rapid incorporation into PC/PE).[1]
    - Protein Palmitoylation:[1][2] 4–16 hours (turnover dependent).[1]
    - Pulse-Chase (Optional): Remove label, wash, and incubate with excess unlabeled Palmitate to track turnover.

- Harvesting:
  - Wash cells 3x with ice-cold PBS to remove surface-bound probe.[1]
  - For Lipids: Extract using Folch (Chloroform:Methanol 2:[1]1) or MTBE methods.[1]
  - For Proteins: Lyse in buffer containing protease inhibitors (and methyl arachidonyl fluorophosphonate if inhibiting lipases is required).[1]

Protocol B: Copper-Catalyzed Click Reaction (CuAAC)

Note: This reaction is performed on cell lysates or extracted lipids, NOT live cells (Copper is toxic).[1]

Reagents:

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- Azide Tag: Azide-PEG3-Biotin (for enrichment) or Azide-Fluor 488 (for imaging).
- Catalyst: CuSO

  (1 mM).[1]
- Reducing Agent: TCEP or Sodium Ascorbate (freshly prepared).[1]
- Ligand: TBTA or THPTA (stabilizes Cu(I) state).[1]

Reaction Setup:

- Mix sample (lysate/lipid extract) with Azide tag (20–50 µM).
- Add "Click Cocktail" premix:
  - CuSO

    (1 mM final)[1]
  - THPTA ligand (100 µM final)[1]
  - Sodium Ascorbate (1 mM final)
- Vortex and incubate for 1 hour at Room Temperature in the dark.
- Stop Reaction: Precipitate proteins (acetone/methanol) or perform lipid extraction to remove excess reagents.[1]

Part 4: Data Analysis & Interpretation[1][3][4]

1. Lipidomics (LC-MS/MS)

When analyzing lipids incorporating 16-HDYA, the mass shift is key.[1]

- Palmitic Acid (C16:0): Monoisotopic Mass ~256.24 Da.[1]
- **16-Heptadecynoic Acid** (C17:alkyne): Monoisotopic Mass ~266.22 Da.[1]

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- Interpretation: Look for lipid species (e.g., PC 16:0/18:1) shifting by the mass difference of the probe.[1] The "odd-chain" nature ensures that the labeled lipids do not overlap with natural C16-containing lipids.

2. Palmitoylation Profiling[1][3]

- In-Gel Fluorescence: After SDS-PAGE, a fluorescent band indicates a palmitoylated protein.
- Hydroxylamine Sensitivity Control: Palmitoylation is a thioester bond.[1] Treating the gel/blot with Hydroxylamine (NH

  OH) cleaves the thioester, removing the signal.[1] If the signal remains, the probe may have been incorporated via N-myristoylation or non-specific oxidation.

Comparison of Common Probes:

Probe	Chain Length	Mimics	Primary Use
15-Hexadecynoic Acid	C16	Palmitate	Direct structural analog.
16-Heptadecynoic Acid	C17	Palmitate	Metabolic Tracing (Mass spec separation).[1]
17-Octadecynoic Acid (17-ODYA)	C18	Stearate	P450 inhibition; Stearate mimic.[1]

Part 5: References

- Thiele, C., et al. (2012).[1] "Tracing fatty acid metabolism by click chemistry." ACS Chemical Biology, 7(12), 2004–2011.[1] Link[1]
  - Foundational paper establishing alkyne-fatty acids (including C17 variants) as superior tools for lipid flux analysis.[1]
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- Describes the methodology for using alkyne-fatty acids (17-ODYA and analogs) for global palmitoylation profiling.

- Gaebler, A., et al. (2013).[1] "Alkyne lipids as substrates for click chemistry-based in vitro enzymatic assays." Journal of Lipid Research, 54(8), 2282–2290.[1] Link

  - Validates the enzymatic processing of alkyne-lipids by native acyltransferases.

- Gao, X., & Hannoush, R.N. (2014).[1] "A decade of click chemistry in protein palmitoylation profiling." Chemical Biology & Drug Design, 83(5), 581–589.[1] Link[1]

  - Review of the chemical probes used for palmitoylation, comparing different chain lengths.

- Sturla, S.J., et al. (2004).[1] "Mechanism-based inhibition of cytochrome P450 4A1 by terminal acetylenes." Biochemistry, 43(44), 14053–14063.[1] Link[1]

  - Provides context on the inhibitory potential of terminal alkyne fatty acids (specifically 17-ODYA and 12-hydroxy-**16-heptadecynoic acid**) against P450 enzymes.[2][4][5]

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